

potential degradation pathways of 4-(Aminomethyl)benzonitrile hydrochloride

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Compound of Interest

Compound Name: 4-(Aminomethyl)benzonitrile hydrochloride

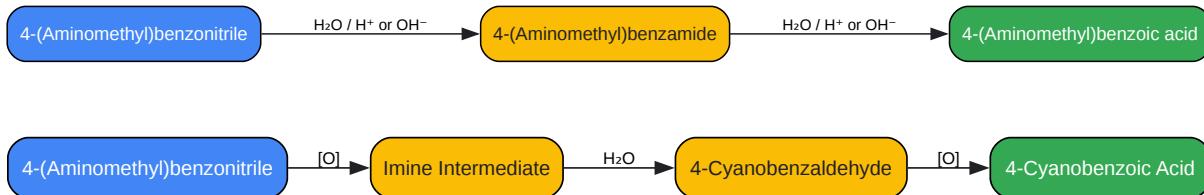
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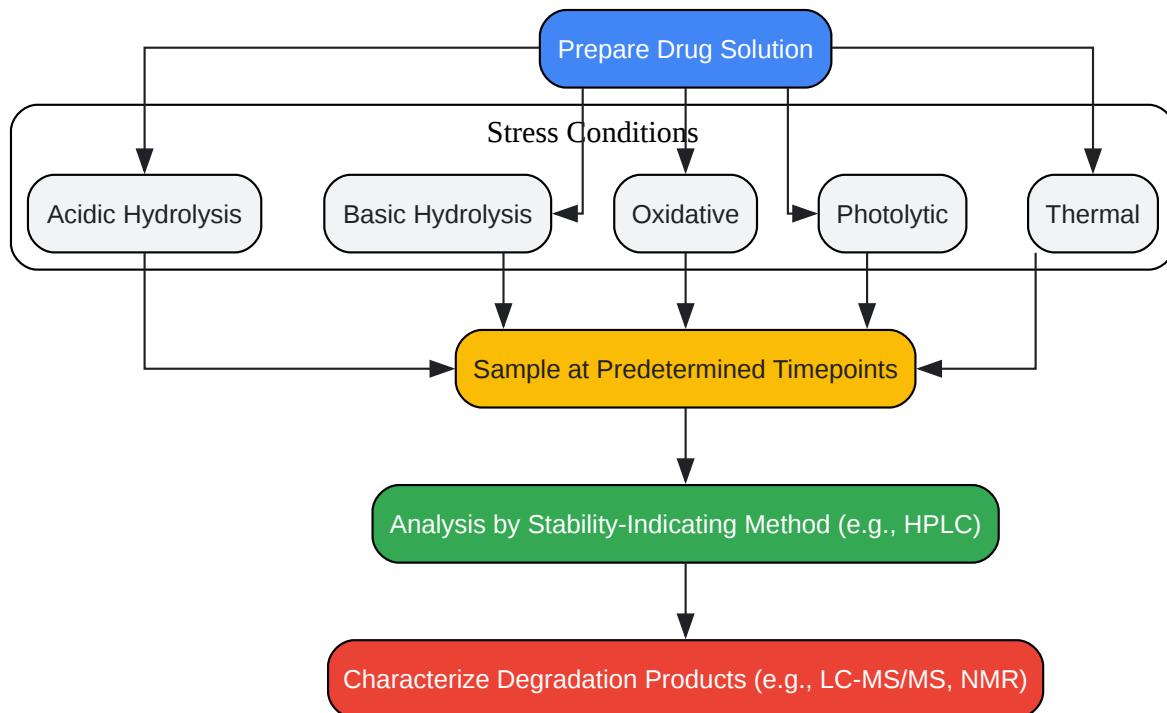
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Hydrolytic Degradation

The nitrile group is known to undergo hydrolysis under both acidic and basic conditions, a reaction that is often accelerated by elevated temperatures. This degradation is anticipated to occur in a stepwise fashion, leading to the formation of an amide and subsequently a carboxylic acid.

- Step 1: Hydrolysis to Amide: The initial step involves the hydrolysis of the nitrile ($-\text{C}\equiv\text{N}$) functional group to form an amide ($-\text{CONH}_2$), resulting in the formation of 4-(aminomethyl)benzamide.
- Step 2: Hydrolysis to Carboxylic Acid: The newly formed amide can undergo further hydrolysis to yield a carboxylic acid ($-\text{COOH}$), producing 4-(aminomethyl)benzoic acid.





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